

Application Notes and Protocols for the Quantification of Manganese Lactate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Manganese lactate*

Cat. No.: *B1605795*

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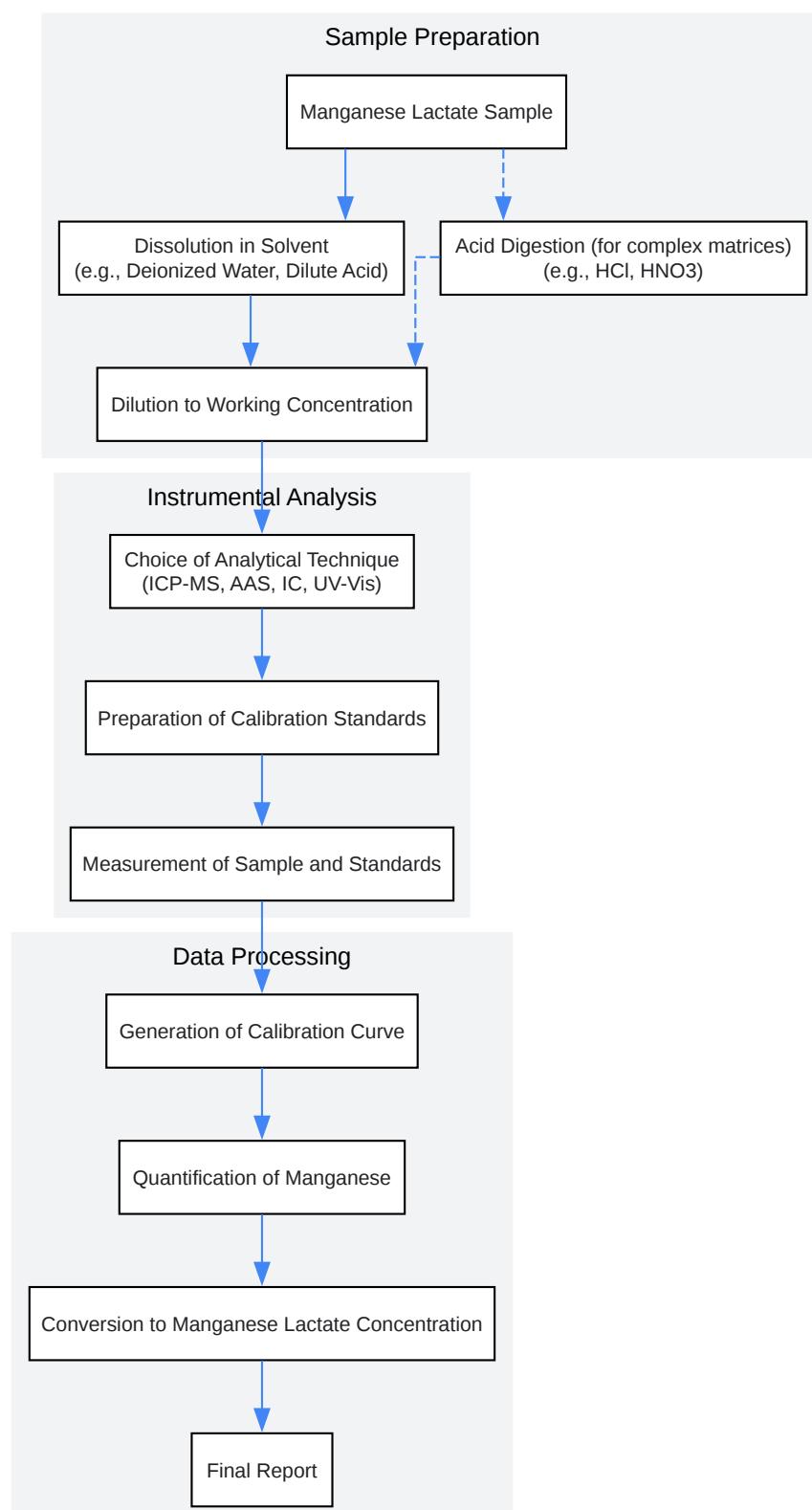
For: Researchers, Scientists, and Drug Development Professionals

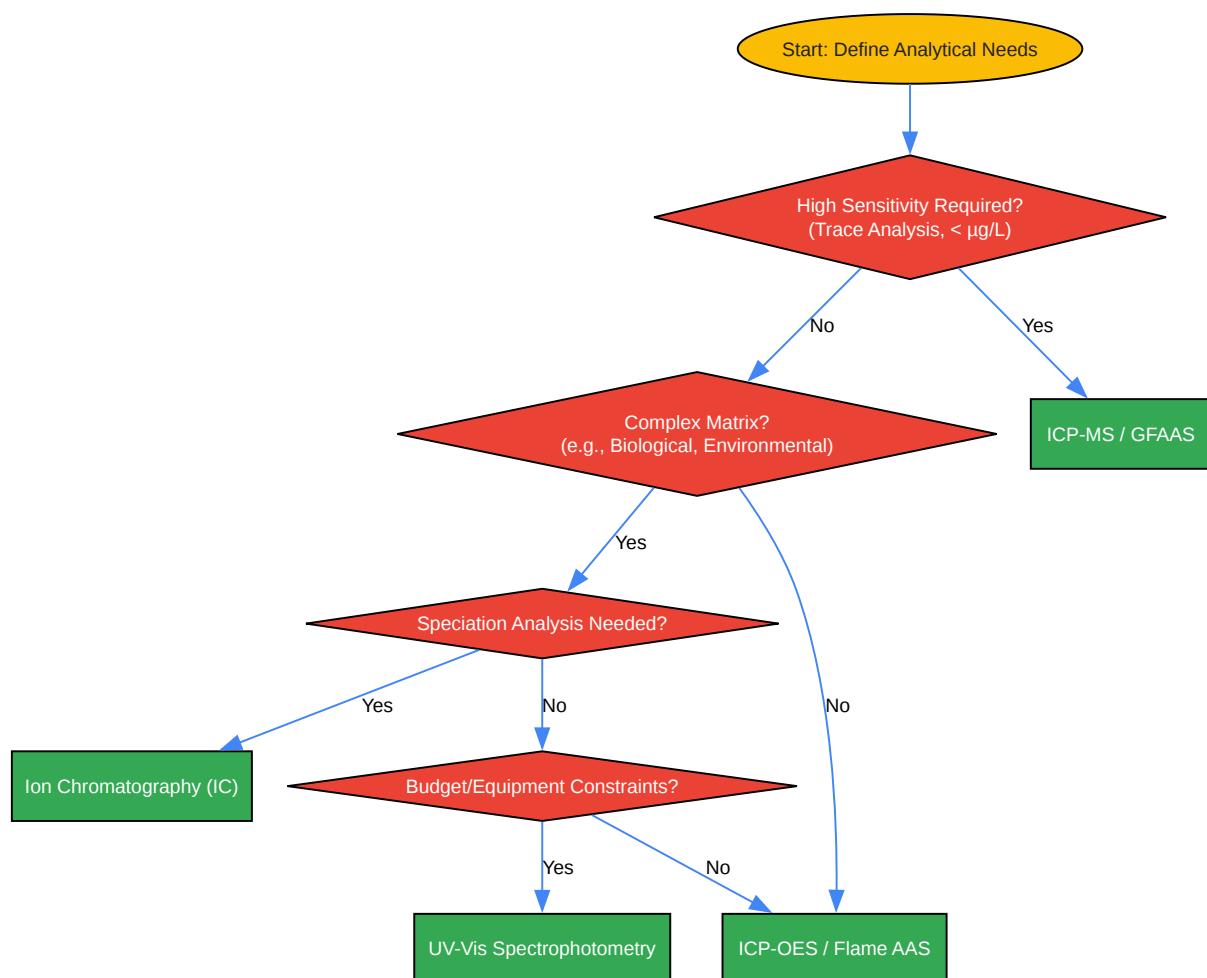
Introduction

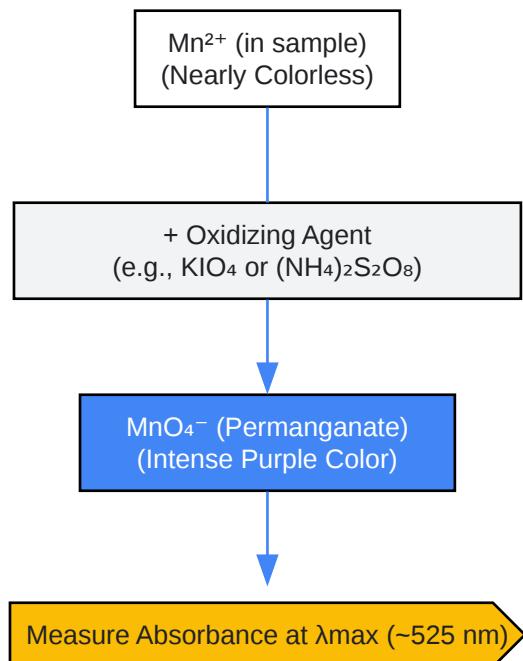
Manganese lactate ($Mn(C_3H_5O_3)_2$) is a salt of manganese and lactic acid, appearing as light pink crystals soluble in water.^[1] It finds applications in pharmaceuticals, dietary supplements, and as a food additive.^{[2][3]} Accurate quantification of **manganese lactate** is crucial for quality control, formulation development, and toxicological studies to ensure safety and efficacy.^[4] This document provides detailed application notes and experimental protocols for various analytical techniques suitable for the quantification of **manganese lactate**, focusing on the determination of the manganese (II) ion.

General Experimental Workflow

The quantification of **manganese lactate** typically involves sample preparation to bring the analyte into a suitable form for analysis, followed by instrumental measurement and data analysis.







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References

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- To cite this document: BenchChem. [Application Notes and Protocols for the Quantification of Manganese Lactate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1605795#analytical-techniques-for-quantifying-manganese-lactate\]](https://www.benchchem.com/product/b1605795#analytical-techniques-for-quantifying-manganese-lactate)

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